

A Comparative Guide to 3-oxohexacosapentaenoyl-CoA Metabolism in Diverse Cellular Landscapes

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Compound of Interest

Compound Name: (11Z,14Z,17Z,20Z,23Z)-3-oxohexacosapentaenoyl-CoA

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For researchers, scientists, and drug development professionals, understanding the nuances of lipid metabolism across different cell types is paramount for elucidating disease mechanisms and identifying novel therapeutic targets. This guide provides an in-depth, objective comparison of the metabolism of 3-oxohexacosapentaenoyl-CoA, a key intermediate in the degradation of very-long-chain fatty acids (VLCFAs), with a focus on hepatocytes, neurons, and cancer cells. The information presented herein is supported by experimental data and established methodologies to ensure scientific integrity and practical applicability.

Introduction: The Significance of 3-oxohexacosapentaenoyl-CoA in Cellular Metabolism

3-oxohexacosapentaenoyl-CoA is a critical, albeit transient, intermediate in the peroxisomal β -oxidation of docosahexaenoic acid (DHA, 22:6n-3), an omega-3 fatty acid highly enriched in the brain and retina.[1][2] The metabolism of VLCFAs like DHA is exclusively initiated in peroxisomes because mitochondria lack the necessary enzymes to handle these long-chain substrates.[3] The breakdown of these fatty acids is not merely for energy production; it plays a crucial role in maintaining lipid homeostasis, influencing membrane composition, and generating bioactive lipid mediators.[1] Dysregulation of this pathway is implicated in several severe metabolic and neurodegenerative disorders.[4][5]

This guide will dissect the metabolic fate of 3-oxohexacosapentaenoyl-CoA, highlighting the enzymatic machinery and regulatory mechanisms that govern its turnover in distinct cellular environments: the metabolic hub of the liver (hepatocytes), the specialized environment of the central nervous system (neurons), and the dysregulated metabolic landscape of cancer cells.

The Peroxisomal β -Oxidation Pathway of Docosahexaenoic Acid

The conversion of DHA-CoA to shorter chain fatty acids involves a series of enzymatic reactions within the peroxisome. 3-oxohexacosapentaenoyl-CoA is formed after the initial oxidation and hydration steps. Its subsequent metabolism is a critical juncture in the pathway.

Fig. 1: Peroxisomal β -oxidation of DHA.

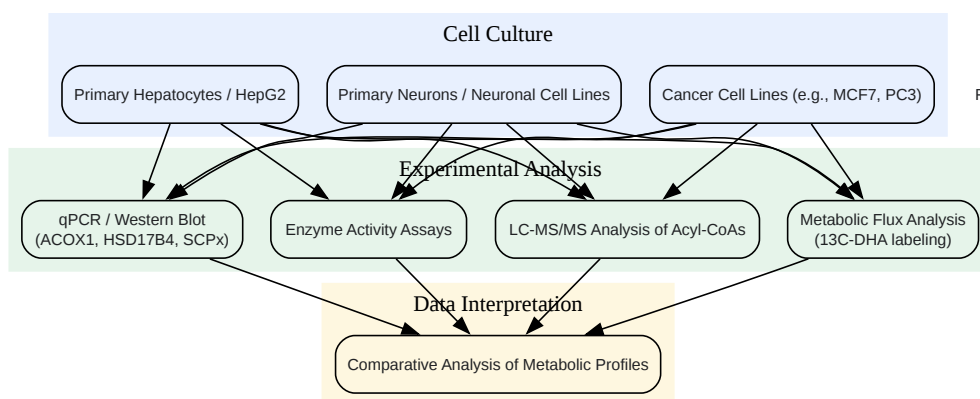
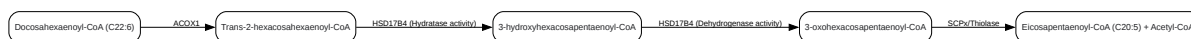


Fig. 2: Experimental workflow.

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